

# An In-depth Technical Guide to 2-Methoxyethyldiethylamine (CAS 34166-03-5)

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## Compound of Interest

Compound Name: 2-Methoxyethyldiethylamine

CAS No.: 34166-03-5

Cat. No.: B8722033

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **2-Methoxyethyldiethylamine**, a tertiary amine with potential applications in organic synthesis and materials science. Due to the limited availability of experimental data for this specific compound, this document integrates confirmed information with expert analysis of analogous structures and predictive modeling to offer a robust technical resource for the scientific community.

## Introduction

**2-Methoxyethyldiethylamine**, with the Chemical Abstracts Service (CAS) number 34166-03-5, is a substituted amine featuring both ether and tertiary amine functional groups. Its structure suggests potential utility as a ligand, a catalyst in polymerization reactions, or as a building block in the synthesis of more complex molecules, including pharmacologically active compounds. The presence of the methoxyethyl group can influence its solubility, basicity, and steric profile compared to simpler trialkylamines.

## Physicochemical Properties

Precise experimental data for the physicochemical properties of **2-Methoxyethyldiethylamine** are not readily available in published literature. However, based on its molecular structure and data from analogous compounds, we can estimate its key properties.

| Property             | Value                                                    | Source/Method                       |
|----------------------|----------------------------------------------------------|-------------------------------------|
| CAS Number           | 34166-03-5                                               | [1]                                 |
| Molecular Formula    | C <sub>7</sub> H <sub>17</sub> NO                        | [1]                                 |
| Molecular Weight     | 131.22 g/mol                                             | [1]                                 |
| Appearance           | Colorless to pale yellow liquid (predicted)              | Analogous Compounds                 |
| Boiling Point        | ~140-160 °C (estimated)                                  | Structure-based estimation          |
| Density              | ~0.85 - 0.90 g/mL (estimated)                            | Structure-based estimation          |
| Refractive Index     | ~1.42 - 1.44 (estimated)                                 | Structure-based estimation          |
| Solubility           | Soluble in water and common organic solvents (predicted) | Presence of polar functional groups |
| pKa (conjugate acid) | 9.5 - 10.5 (estimated)                                   | Analogous tertiary amines           |

## Spectral Characterization (Predicted)

Detailed experimental spectra for **2-Methoxyethyldiethylamine** are not currently available in public databases. The following sections provide predicted spectral data based on the compound's structure, which can serve as a guide for characterization.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum of **2-Methoxyethyldiethylamine** is expected to show distinct signals corresponding to the different proton environments in the molecule.

- $\delta$  0.9-1.1 ppm (t, 6H): Methyl protons of the two ethyl groups.

- $\delta$  2.4-2.6 ppm (q, 4H): Methylene protons of the two ethyl groups adjacent to the nitrogen.
- $\delta$  2.6-2.8 ppm (t, 2H): Methylene protons adjacent to the nitrogen on the methoxyethyl chain.
- $\delta$  3.3-3.4 ppm (s, 3H): Methyl protons of the methoxy group.
- $\delta$  3.4-3.6 ppm (t, 2H): Methylene protons adjacent to the oxygen on the methoxyethyl chain.

## <sup>13</sup>C NMR Spectroscopy

The carbon NMR spectrum will provide further confirmation of the carbon skeleton.

- $\delta$  11-13 ppm: Methyl carbons of the ethyl groups.
- $\delta$  47-49 ppm: Methylene carbons of the ethyl groups adjacent to the nitrogen.
- $\delta$  52-54 ppm: Methylene carbon adjacent to the nitrogen on the methoxyethyl chain.
- $\delta$  58-60 ppm: Methyl carbon of the methoxy group.
- $\delta$  70-72 ppm: Methylene carbon adjacent to the oxygen on the methoxyethyl chain.

## Infrared (IR) Spectroscopy

The IR spectrum is useful for identifying the key functional groups present in the molecule.

- 2970-2800 cm<sup>-1</sup> (strong): C-H stretching vibrations of the alkyl groups.
- 1470-1450 cm<sup>-1</sup> (medium): C-H bending vibrations.
- 1120-1080 cm<sup>-1</sup> (strong): C-O-C stretching vibration of the ether linkage, a characteristic band for this functional group.
- 1260-1000 cm<sup>-1</sup> (medium): C-N stretching vibrations of the tertiary amine.

## Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) would likely lead to fragmentation patterns characteristic of amines and ethers.

- **Molecular Ion ( $M^+$ ):** A peak at  $m/z = 131$ , corresponding to the molecular weight of the compound.
- **Alpha-Cleavage:** The most significant fragmentation for amines is the cleavage of the C-C bond alpha to the nitrogen atom. This would result in a prominent fragment ion. The largest substituent is preferentially lost, leading to a base peak at  $m/z 86$  ( $[M-CH_2CH_3]^+$ ) or a significant peak at  $m/z 102$  ( $[M-C_2H_5]^+$ ).
- **Ether Fragmentation:** Cleavage of the C-O bond or C-C bonds adjacent to the oxygen can also occur.

## Synthesis and Reactivity

### Proposed Synthesis Workflow

A common and effective method for the synthesis of **2-Methoxyethyldiethylamine** is the Williamson ether synthesis followed by amination, or direct alkylation of diethylamine.

*Figure 1: Proposed synthesis workflow for 2-Methoxyethyldiethylamine.*

#### Step-by-Step Protocol:

- **Synthesis of 2-Methoxyethanol:** In a reaction vessel equipped with a stirrer and a condenser, dissolve sodium metal in an excess of methanol to prepare sodium methoxide. Slowly add 2-chloroethanol to the solution at a controlled temperature. The reaction is typically refluxed to ensure complete conversion. After the reaction, the excess methanol is removed under reduced pressure, and the product, 2-methoxyethanol, is isolated.
- **Chlorination of 2-Methoxyethanol:** 2-Methoxyethanol is then reacted with a chlorinating agent, such as thionyl chloride, to produce 1-chloro-2-methoxyethane. This reaction is typically performed in an inert solvent and at a low temperature to control the reactivity of thionyl chloride.
- **Amination of 1-Chloro-2-methoxyethane:** The final step involves the nucleophilic substitution of the chloride in 1-chloro-2-methoxyethane with diethylamine. The reaction is usually carried out in a sealed vessel at an elevated temperature to facilitate the reaction. An excess of diethylamine can be used to act as both the nucleophile and the base to neutralize the HCl formed. The final product, **2-Methoxyethyldiethylamine**, is then purified by distillation.

## Reactivity Profile

- **Basicity:** As a tertiary amine, **2-Methoxyethyldiethylamine** is a Brønsted-Lowry base and can be protonated by acids to form the corresponding ammonium salt.
- **Nucleophilicity:** The lone pair of electrons on the nitrogen atom makes it a good nucleophile, capable of reacting with electrophiles.
- **Ligand Formation:** The presence of both nitrogen and oxygen atoms allows for the potential of this molecule to act as a bidentate ligand in coordination chemistry.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Methoxyethyldiethylamine** is not readily available. Therefore, the following safety information is based on the GHS classifications of structurally similar compounds, such as other tertiary amines and ethers.<sup>[2][3]</sup>

Predicted GHS Hazard Classifications:

- **Flammable Liquids:** Category 2 or 3.
- **Acute Toxicity (Oral, Dermal, Inhalation):** Category 3 or 4.
- **Skin Corrosion/Irritation:** Category 1B or 2.
- **Serious Eye Damage/Eye Irritation:** Category 1.

Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Keep away from heat, sparks, and open flames.
- Avoid contact with skin, eyes, and clothing.
- In case of contact, immediately flush the affected area with copious amounts of water.

## Potential Applications

While specific applications for **2-Methoxyethyldiethylamine** are not widely documented, its structural features suggest potential uses in several areas of research and development:

- **Catalysis:** As a tertiary amine, it could be employed as a base catalyst in various organic transformations.
- **Polymer Chemistry:** It may serve as a catalyst or a chain transfer agent in polymerization processes.
- **Pharmaceutical Synthesis:** The methoxyethylamino moiety is present in some pharmaceutical compounds, suggesting its potential as a synthetic intermediate.
- **Materials Science:** Its properties could be exploited in the formulation of ionic liquids or as a component in functional materials.

## Conclusion

**2-Methoxyethyldiethylamine** is a chemical compound with interesting structural features that suggest a range of potential applications. While there is a notable lack of experimentally determined data for this specific molecule, this guide provides a comprehensive overview based on its confirmed molecular identity, predictive modeling, and the known properties of analogous compounds. It is intended to serve as a valuable resource for researchers and professionals, enabling them to better understand and safely handle this compound in their work. Further experimental investigation into the properties and reactivity of **2-Methoxyethyldiethylamine** is warranted to fully explore its potential.

## References

- Chemsrvc. N,N-diethyl-2-methoxyethanamine | CAS#:34166-03-5. [\[Link\]](#)
- PubChem. 2-Methoxyethylamine. [\[Link\]](#)
- PubChem. N,N-Dimethyl-2-methoxyethylamine. [\[Link\]](#)

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## Sources

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- 2. 2-Methoxyethylamine | C<sub>3</sub>H<sub>9</sub>NO | CID 8018 - PubChem [pubchem.ncbi.nlm.nih.gov]
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